

Introduction: The Significance of Pyrimidine-4,6-dicarbonitrile

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Compound of Interest

Compound Name: *Pyrimidine-4,6-dicarbonitrile*

CAS No.: *50844-89-8*

Cat. No.: *B1439279*

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The pyrimidine scaffold is a cornerstone in medicinal chemistry and materials science, forming the core of nucleobases and a wide array of therapeutic agents.^[1] **Pyrimidine-4,6-dicarbonitrile**, with its symmetric substitution of two electron-withdrawing nitrile groups, presents a unique electronic and structural profile. These nitrile functionalities serve as versatile chemical handles for further synthetic transformations and as potent sites for intermolecular interactions, making the molecule a valuable building block for novel covalent organic frameworks (COFs), pharmaceuticals, and agrochemicals.^{[2][3][4]}

Accurate and unambiguous characterization is paramount to ensuring purity, confirming identity, and understanding the reactivity of this compound. Spectroscopic techniques provide a powerful, non-destructive suite of tools for elucidating its molecular structure. This guide offers an in-depth exploration of the expected spectroscopic signatures of **Pyrimidine-4,6-dicarbonitrile**.

Molecular Structure and Spectroscopic Overview

The structure of **Pyrimidine-4,6-dicarbonitrile** is defined by a central pyrimidine ring with nitrile groups at the C4 and C6 positions. The inherent symmetry of the molecule is a critical

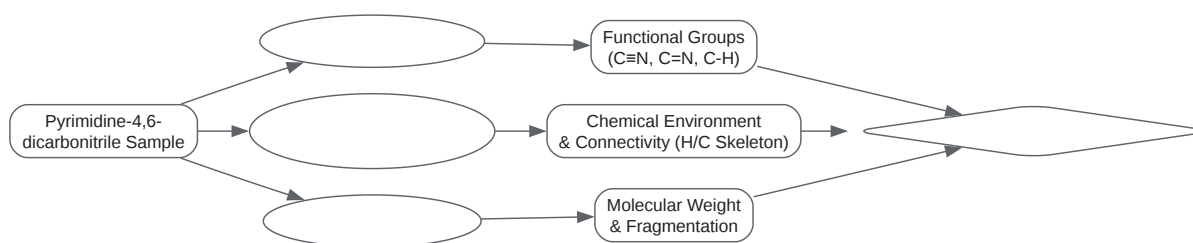
factor that dictates its spectroscopic output, particularly in NMR.

Diagram: Molecular Structure of **Pyrimidine-4,6-dicarbonitrile**

Caption: Structure of **Pyrimidine-4,6-dicarbonitrile** with atom numbering.

The workflow for comprehensive characterization involves a multi-technique approach, where each method provides a unique piece of the structural puzzle.

Diagram: Spectroscopic Analysis Workflow



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Caption: Integrated workflow for the spectroscopic characterization.

Infrared (IR) Spectroscopy

Theoretical Basis: IR spectroscopy probes the vibrational modes of a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, making it an excellent tool for functional group identification. For **Pyrimidine-4,6-dicarbonitrile**, the most prominent feature is the nitrile ($\text{C}\equiv\text{N}$) stretch. Aromatic C-H and ring $\text{C}=\text{N}/\text{C}=\text{C}$ vibrations are also expected.[5]

Predicted IR Data Summary:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Weak	Aromatic C-H stretch
2240 - 2220	Strong	C≡N stretch (Nitrile)
1600 - 1400	Medium	Aromatic C=C and C=N stretch
1200 - 1000	Medium	Aromatic C-H in-plane bend
900 - 675	Medium	Aromatic C-H out-of-plane bend

Interpretation: The definitive peak for confirming the identity of this molecule is the strong, sharp absorption band in the 2240-2220 cm⁻¹ region, which is highly characteristic of the nitrile functional group.[6] The presence of bands in the 1600-1400 cm⁻¹ region confirms the aromatic pyrimidine core.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal to subtract atmospheric (CO₂, H₂O) contributions.
- Sample Preparation: Place a small, solid sample (approx. 1-2 mg) of **Pyrimidine-4,6-dicarbonitrile** directly onto the ATR crystal.
- Data Acquisition: Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm⁻¹.
- Data Processing: The instrument software will automatically perform the background subtraction and Fourier transform to generate the final infrared spectrum. Label significant peaks.

Causality: The ATR method is chosen for its simplicity, speed, and minimal sample preparation, eliminating the need for KBr pellets or Nujol mulls which can introduce their own spectral

artifacts.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of ^1H (proton) and ^{13}C nuclei, revealing the carbon-hydrogen framework of the molecule.

^1H NMR Spectroscopy

Theoretical Basis: The chemical shift (δ) of a proton is determined by its local electronic environment. The strongly electron-withdrawing nature of the two nitrogen atoms and two nitrile groups in **Pyrimidine-4,6-dicarbonitrile** will significantly deshield the ring protons, shifting them downfield to a high ppm value. Due to the molecule's C_{2v} symmetry, the protons at positions 2 and 5 are chemically equivalent.

Predicted ^1H NMR Data Summary (500 MHz, DMSO-d_6):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.4 - 9.2	Singlet (s)	2H	H2, H5

Interpretation: A single peak integrating to two protons is expected in the far downfield aromatic region. This simplicity is a direct consequence of the molecule's symmetry. The absence of adjacent protons results in a singlet multiplicity. For comparison, the H2 proton in unsubstituted pyrimidine appears at ~9.27 ppm.[8] The additional deshielding from the nitrile groups would be expected to push this signal further downfield.

^{13}C NMR Spectroscopy

Theoretical Basis: ^{13}C NMR maps the carbon skeleton. As with ^1H NMR, chemical shifts are dictated by the electronic environment. Quaternary carbons (those without attached protons) typically show weaker signals.[9] The molecule has four unique carbon environments: C2, C5, the equivalent C4/C6, and the equivalent nitrile carbons.

Predicted ^{13}C NMR Data Summary (125 MHz, DMSO-d_6):

Chemical Shift (δ , ppm)	Assignment	Rationale
~160 - 158	C2	Flanked by two nitrogen atoms, highly deshielded. Similar to parent pyrimidine (~157 ppm).[10]
~145 - 140	C4, C6	Quaternary carbons attached to nitrogen and nitrile groups; highly deshielded.
~125 - 120	C5	Aromatic CH carbon, least deshielded of the ring carbons.
~118 - 115	-C $\equiv$ N	Characteristic chemical shift range for nitrile carbons.[9]

Interpretation: The proton-decoupled ^{13}C NMR spectrum is predicted to show four distinct singlet peaks.[11] The chemical shifts provide a clear fingerprint of the carbon environments, with the nitrile carbons appearing in their characteristic region and the ring carbons being significantly downfield due to the heterocyclic and substituent effects.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **Pyrimidine-4,6-dicarbonitrile** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- **Instrument Setup:** Insert the sample into the NMR spectrometer. The instrument is tuned to the ^1H or ^{13}C frequency, and the magnetic field is locked onto the deuterium signal of the solvent. Shimming is performed to optimize the magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. A typical experiment involves a 90° pulse, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. 8 to 16 scans are usually sufficient.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled spectrum. Due to the low natural abundance of ^{13}C , more scans (e.g., 128 or more) and a longer relaxation delay may be

required to achieve a good signal-to-noise ratio, especially for the quaternary carbons.

- **Data Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID). The resulting spectrum is phase-corrected and baseline-corrected. Chemical shifts are referenced internally to the residual solvent peak (e.g., DMSO at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C).

Causality: DMSO- d_6 is an excellent solvent choice as it can dissolve many polar organic compounds and its residual proton peak does not overlap with the expected downfield signals of the analyte. Proton decoupling in ^{13}C NMR is critical to simplify the spectrum to singlets and enhance signal intensity through the Nuclear Overhauser Effect (NOE), making interpretation straightforward.[\[11\]](#)

Mass Spectrometry (MS)

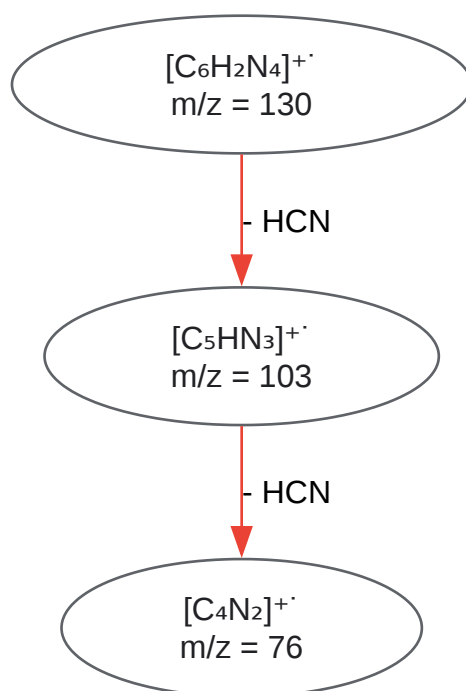
Theoretical Basis: Mass spectrometry provides the exact molecular weight and information about the molecule's fragmentation pattern upon ionization. Electron Impact (EI) is a common hard ionization technique that leads to predictable fragmentation, aiding in structural elucidation.[\[12\]](#)

Predicted Mass Spectrometry Data:

m/z (mass-to-charge)	Assignment
130	$[\text{M}]^{+\cdot}$ (Molecular Ion)
103	$[\text{M} - \text{HCN}]^{+\cdot}$ (Loss of hydrogen cyanide)
76	$[\text{M} - 2\text{HCN}]^{+\cdot}$ (Loss of two HCN molecules)

Interpretation: The most crucial piece of information is the molecular ion peak $[\text{M}]^{+\cdot}$, which confirms the molecular weight of the compound ($\text{C}_6\text{H}_2\text{N}_4 = 130.11$).[\[13\]](#) A prominent peak at m/z 130 would be expected. The fragmentation pattern is proposed to involve the sequential loss of hydrogen cyanide (HCN, 27 Da), a common fragmentation pathway for nitrogen-containing aromatic compounds, particularly nitriles.

Diagram: Proposed EI-MS Fragmentation Pathway



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Caption: Proposed fragmentation pathway for **Pyrimidine-4,6-dicarbonitrile**.

Experimental Protocol: Electron Impact Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids. The probe is heated to volatilize the sample into the ion source.
- **Ionization:** In the ion source, the gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This ejects an electron from the molecule, creating a positively charged molecular ion $[M]^{+\bullet}$.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** The separated ions strike a detector, which generates a signal proportional to the number of ions at each m/z value.

- **Data Output:** The data is presented as a mass spectrum, a plot of relative ion abundance versus m/z .

Causality: An ionization energy of 70 eV is standard as it provides sufficient energy to cause reproducible fragmentation, creating a characteristic "fingerprint" for the compound while still being gentle enough to typically leave a detectable molecular ion peak.

Integrated Spectroscopic Analysis

No single technique provides a complete structural picture. The true power of spectroscopy lies in the integration of data from multiple methods.

- MS confirms the correct molecular formula with a molecular ion at m/z 130.
- IR confirms the presence of the key nitrile functional groups with a strong band at $\sim 2230\text{ cm}^{-1}$ and the aromatic ring.
- ^{13}C NMR confirms the presence of four unique carbon environments, consistent with the molecule's symmetry, including the nitrile and three distinct ring carbons.
- ^1H NMR confirms the presence of two equivalent aromatic protons in a highly deshielded environment, which is the final piece of evidence confirming the C_{2v} symmetric structure.

Together, these data points provide an unambiguous and self-consistent confirmation of the structure of **Pyrimidine-4,6-dicarbonitrile**.

Conclusion

The spectroscopic characterization of **Pyrimidine-4,6-dicarbonitrile** is straightforward when approached with a systematic, multi-technique methodology. The predicted IR, NMR, and MS spectra are dominated by the molecule's inherent symmetry and the strong electron-withdrawing nature of its substituents. The key identifying features are the strong nitrile stretch in the IR, the simple two-proton singlet in the ^1H NMR, the four-carbon signal set in the ^{13}C NMR, and the molecular ion at m/z 130 in the mass spectrum. This guide provides the foundational data and protocols necessary for the confident identification and quality control of this important chemical building block.

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